

# Personal protective equipment for handling **tert-Butyl bromoacetate**

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## *Compound of Interest*

Compound Name: *tert-Butyl bromoacetate*

Cat. No.: *B143388*

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## Essential Guide to Handling **tert-Butyl bromoacetate**

This guide provides critical safety and logistical information for the handling and disposal of **tert-Butyl bromoacetate**, tailored for researchers, scientists, and drug development professionals. Following these procedures is essential for ensuring laboratory safety and operational integrity.

## Chemical Properties and Hazards

**tert-Butyl bromoacetate** is a flammable and corrosive chemical that poses significant health risks upon exposure. It is crucial to understand its properties to handle it safely.

| Property               | Value  | Citations   |
|------------------------|--|---|
| Synonyms               | Acetic acid, bromo-, 1,1-dimethylethyl ester; t-Butyl bromoacetate   | <a href="#">[1]</a> <a href="#">[2]</a>   |
| Appearance             | Colorless to light yellow clear liquid   | <a href="#">[3]</a> <a href="#">[2]</a> <a href="#">[4]</a>                     |
| Molecular Formula      | C6H11BrO2  | <a href="#">[3]</a>   |
| CAS Number             | 5292-43-3  | <a href="#">[1]</a> <a href="#">[3]</a>   |
| Flash Point            | 49 °C (120.2 °F) - closed cup  | <a href="#">[5]</a>   |
| Primary Hazards        | Flammable liquid and vapor, Harmful if swallowed, Causes severe skin burns and eye damage, May cause respiratory irritation, Lachrymator (substance which increases the flow of tears) | <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[2]</a> <a href="#">[4]</a> |
| Incompatible Materials | Strong oxidizing agents, Strong bases  | <a href="#">[1]</a> <a href="#">[6]</a>   |

## Personal Protective Equipment (PPE)

The correct selection and use of PPE are paramount to minimize exposure risk. The following table summarizes the required PPE for handling **tert-Butyl bromoacetate**.

| Body Part   | Required PPE  | Citations   |
|-------------|---|---|
| Eyes/Face   | Tightly fitting safety goggles and a face shield.   | <a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[6]</a> |
| Skin/Body   | Chemical-resistant gloves (e.g., nitrile or neoprene), a flame-retardant lab coat, and appropriate protective clothing to prevent any possibility of skin contact.                                | <a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[6]</a> |
| Respiratory | All handling must be conducted in a certified chemical fume hood. If a fume hood is not available, a NIOSH/MSHA-approved full-facepiece airline respirator in positive pressure mode is required. | <a href="#">[4]</a> <a href="#">[6]</a>                     |

## Operational Plan: Handling and Disposal

This section provides a step-by-step protocol for the safe handling and disposal of **tert-Butyl bromoacetate**.

### Receiving and Storage

- **Inspection:** Upon receipt, inspect the container for any signs of damage or leaks.
- **Storage Location:** Store in a designated, approved flammable liquid storage area that is cool, dry, and well-ventilated.[\[1\]](#)[\[4\]](#)[\[7\]](#) The storage area should be separate from incompatible materials, particularly strong oxidizing agents and bases.[\[1\]](#)[\[6\]](#)
- **Container Integrity:** Keep containers securely sealed when not in use.[\[1\]](#)[\[3\]](#)[\[7\]](#) Protect containers from physical damage and check regularly for leaks.[\[7\]](#)

- Temperature: Store at the manufacturer's recommended temperature, often between 0-6°C.  
[\[4\]](#)
- Ignition Sources: Prohibit smoking, naked lights, heat, or any other ignition sources in the storage area.[\[7\]](#)

## Handling and Use

- Location: All work must be performed in a well-ventilated area, preferably within a certified chemical fume hood.[\[4\]](#)[\[6\]](#)
- Personal Hygiene: Do not eat, drink, or smoke in areas where the chemical is handled.[\[1\]](#)[\[7\]](#)  
Wash hands thoroughly with soap and water after handling.[\[1\]](#)[\[7\]](#)
- Preventing Contact: Avoid all personal contact, including inhalation of vapors.[\[7\]](#) Wear the appropriate PPE as specified in the table above.
- Static Electricity: To prevent ignition from static discharge, earth all lines and equipment.[\[7\]](#)  
Use spark-proof tools and explosion-proof equipment.[\[1\]](#)[\[2\]](#)[\[8\]](#) Ground and bond containers when transferring material.[\[2\]](#)
- Container Handling: Do not pressurize, cut, weld, or grind empty containers as they may contain explosive residual vapors.[\[2\]](#)[\[7\]](#)

## Spill Management

- Immediate Actions: In case of a spill, evacuate all non-essential personnel from the immediate area.[\[4\]](#) Eliminate all sources of ignition.[\[1\]](#)
- Ventilation: Ensure the area is well-ventilated to dissipate vapors.[\[4\]](#)
- Containment: Stop the leak if it is safe to do so.
- Cleanup: Absorb the spill with a non-combustible, inert material such as sand, earth, or vermiculite.[\[5\]](#)[\[6\]](#) Place the absorbed material into a suitable, labeled container for hazardous waste disposal. Do not use plastic buckets.[\[7\]](#)

- Decontamination: Thoroughly decontaminate the spill area after the material has been removed.

## First Aid Measures

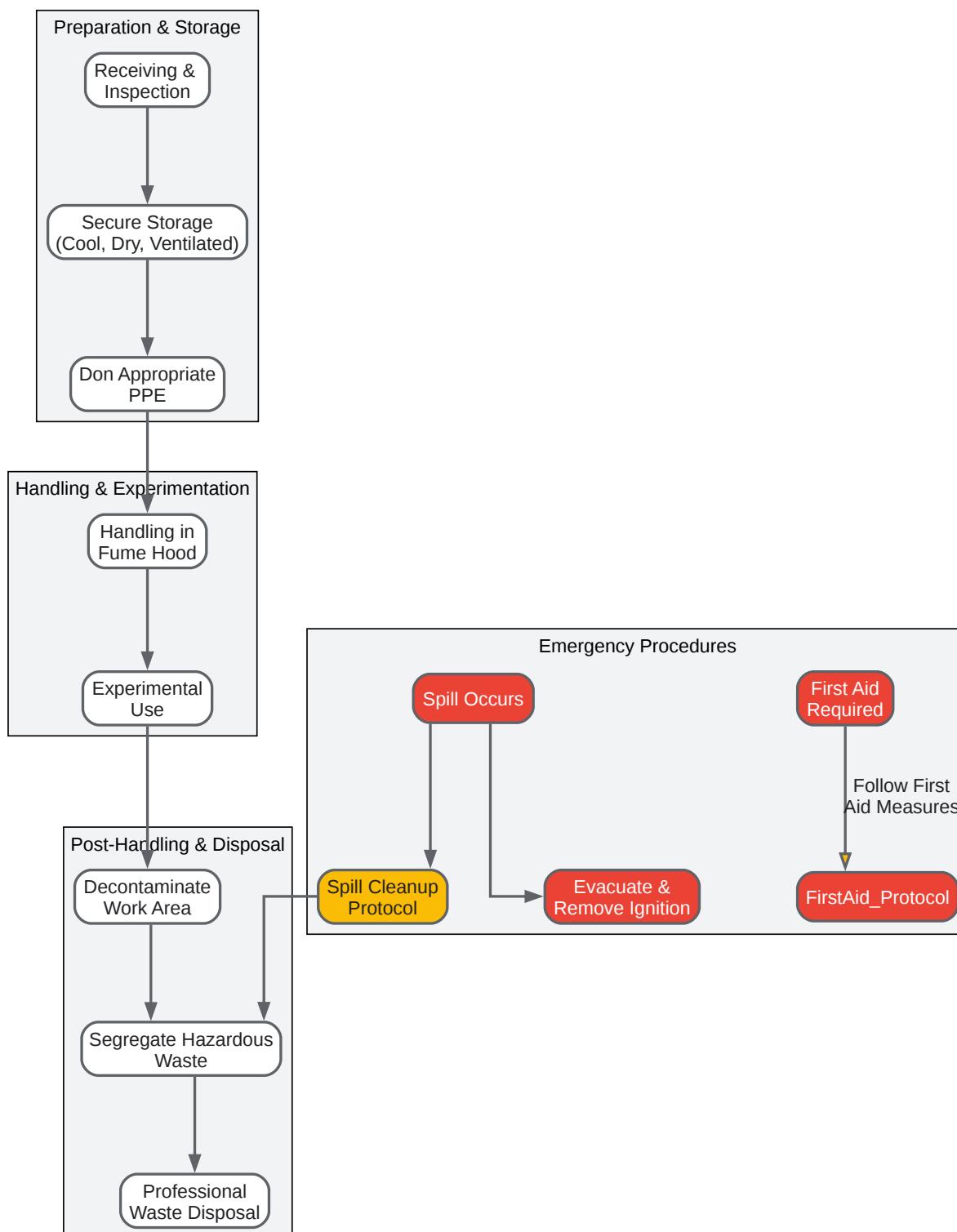
| Exposure Route | First Aid Procedure   | Citations |
|----------------|---|-----------|
| Eye Contact    | Immediately flush eyes with plenty of water for at least 15 minutes, including under the eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.      | [1][3][6] |
| Skin Contact   | Immediately remove all contaminated clothing. Flush the affected skin area with large amounts of water for at least 15 minutes. Seek immediate medical attention.                         | [1][3][6] |
| Inhalation     | Move the victim to fresh air immediately. If breathing is difficult, administer oxygen. If the victim is not breathing, provide artificial respiration. Seek immediate medical attention. | [2][6]    |
| Ingestion      | DO NOT induce vomiting. If the person is conscious and alert, rinse their mouth with water and have them drink 2-4 cupfuls of milk or water. Seek immediate medical attention.            | [1][4][6] |

## Disposal Plan

- **Regulations:** All waste must be handled and disposed of in strict accordance with all local, state, and federal regulations.<sup>[7]</sup>
- **Waste Classification:** **tert-Butyl bromoacetate** waste is classified as hazardous. It may fall under EPA hazardous waste numbers D001 for ignitability and D002 for corrosivity.<sup>[7]</sup>
- **Disposal Method:** The preferred method of disposal is through a licensed professional waste disposal service or at an authorized incinerator equipped with an afterburner and scrubber.<sup>[8]</sup>
- **Container Disposal:** Empty containers may retain explosive vapors and must be handled with care.<sup>[7]</sup> Puncture containers to prevent re-use before disposal at an authorized landfill, if permitted by regulations.<sup>[7]</sup>

## Process Workflow

The following diagram illustrates the key stages of the handling and disposal process for **tert-Butyl bromoacetate**.

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Caption: Workflow for safe handling and disposal of **tert-Butyl bromoacetate**.

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